

Personal protective equipment for handling Benzenemethanamine, N-(1,1-dimethylethyl)-

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Compound of Interest

Compound Name: Benzenemethanamine, N-(1,1-dimethylethyl)-

Cat. No.: B145904

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Essential Safety and Handling Guide for Benzenemethanamine, N-(1,1-dimethylethyl)-

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Benzenemethanamine, N-(1,1-dimethylethyl)-** (CAS No: 3378-72-1), a compound used in laboratory and research settings.

Personal Protective Equipment (PPE)

When handling **Benzenemethanamine, N-(1,1-dimethylethyl)-**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Standards/Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Conforming to EN 166 (EU) or NIOSH (US) approved eye protection. [1] [2]
Skin Protection	Chemical-resistant gloves (inspect before use), fire/flammable resistant and impervious clothing, and protective boots if necessary.	Use proper glove removal technique to avoid skin contact. [2]
Respiratory Protection	A government-approved respirator is recommended. In case of exceeding exposure limits or experiencing irritation, a full-face respirator should be used. [1] [2]	Ensure adequate ventilation. Use only in a well-ventilated area or outdoors. [2]
Body Protection	Protective clothing.	---

Hazard Identification and First Aid

Understanding the hazards associated with **Benzenemethanamine, N-(1,1-dimethylethyl)-** is the first step in safe handling. This chemical is harmful if swallowed and causes severe skin burns and eye damage.

Hazard	Precautionary Statement	First Aid Measures
Harmful if Swallowed	Do not eat, drink or smoke when using this product. Wash skin thoroughly after handling.	If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor.
Causes Severe Skin Burns	Wear protective gloves and clothing. Take off immediately all contaminated clothing and wash before reuse.	In case of skin contact, rinse skin with water/shower. Immediately call a physician.
Causes Severe Eye Damage	Wear eye/face protection.	In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.
Inhalation Hazard	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. [2]	If inhaled, remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.

Operational and Disposal Plans

Proper operational procedures and disposal plans are crucial for laboratory safety and environmental protection.

Handling and Storage:

- Handle in a well-ventilated place.[\[1\]](#)
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Wash hands and face thoroughly after handling.[\[2\]](#)

Accidental Release Measures:

- For non-emergency personnel, avoid substance contact and inhalation of dust. Ensure adequate ventilation and evacuate the danger area.
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- For containment and cleanup, collect and arrange for disposal. Wipe dry and place in a bag for waste disposal.[2]

Disposal:

- Waste material must be disposed of in accordance with national and local regulations.
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

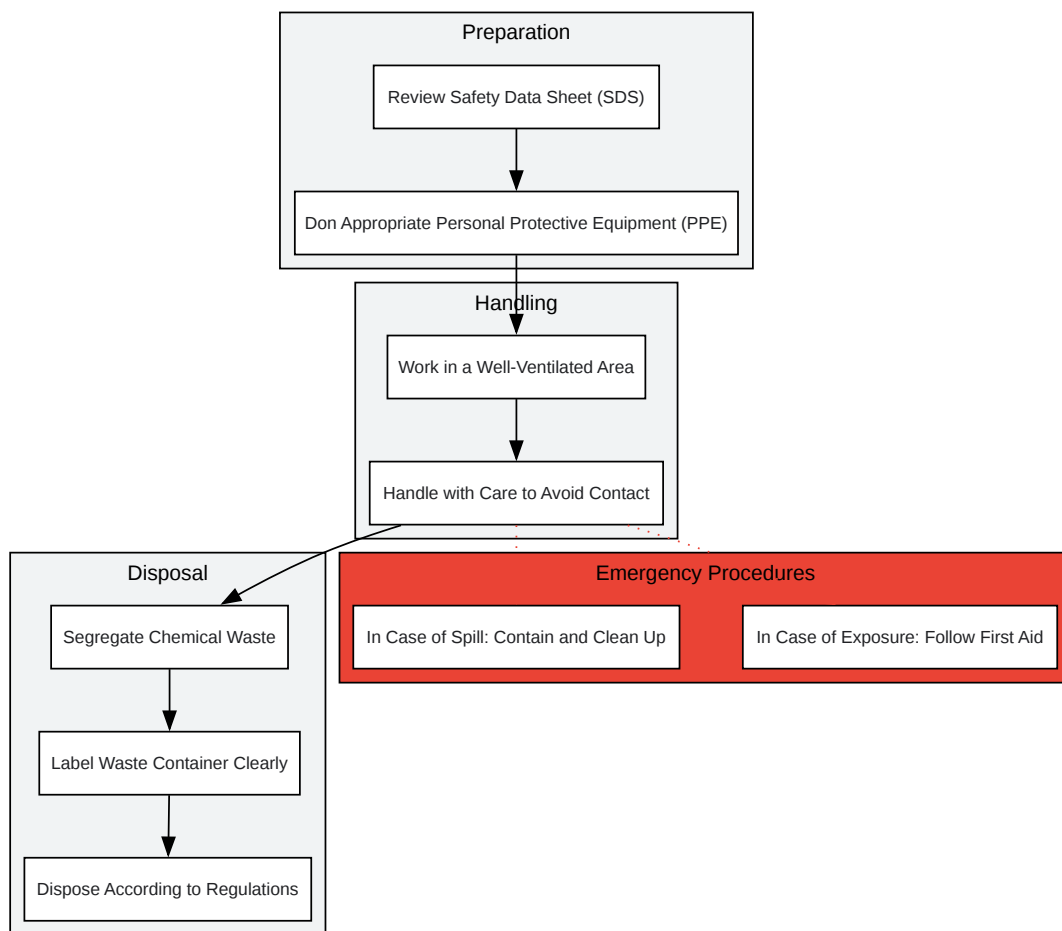
Chemical Properties

Property	Value
Molecular Formula	C11H17N[3]
Molecular Weight	163.26 g/mol [3]
Density	0.881 g/mL at 25°C
Boiling Point	80°C at 5 mm Hg
Flash Point	80°C

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for the safe handling and disposal of **Benzenemethanamine, N-(1,1-dimethylethyl)-**.

Safe Handling and Disposal Workflow for Benzenemethanamine, N-(1,1-dimethylethyl)-

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